

# protocols for handling and storage of 2-Fluorobenzyl alcohol

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## Compound of Interest

Compound Name: 2-Fluorobenzyl alcohol

Cat. No.: B146938

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## Application Notes and Protocols for 2-Fluorobenzyl Alcohol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and safety information for the handling and storage of **2-Fluorobenzyl alcohol** (CAS No. 446-51-5). Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of the compound.

## Physicochemical and Hazard Data

Proper handling and storage procedures are informed by the inherent properties and hazards of a substance. The following tables summarize the key quantitative data for **2-Fluorobenzyl alcohol**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>7</sub> FO	[1][2]
Molecular Weight	126.13 g/mol	[1][3]
Appearance	Liquid	[1]
Density	1.173 g/mL at 25 °C	[1]
Boiling Point	199-200 °C at 1013 hPa	[1]
Refractive Index	n <sub>20</sub> /D 1.514	[1]
Melting/Freezing Point	Not determined	

Table 2: Hazard Identification and Classification

Hazard Statement	GHS Classification	Reference
Combustible liquid	Flammable liquids (Category 4)	[3][4]
Harmful if swallowed	Acute toxicity, oral (Category 4)	[3]
Causes skin irritation	Skin corrosion/irritation (Category 2)	[3][4]
Causes serious eye irritation	Serious eye damage/eye irritation (Category 2)	[3][4]
May cause respiratory irritation	Specific target organ toxicity, single exposure (Category 3)	[3]

## Experimental Protocols

### 2.1. Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **2-Fluorobenzyl alcohol** to determine the appropriate level of PPE. The following are minimum requirements:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[5\]](#)
- Skin Protection:
  - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber, neoprene). Gloves must be inspected prior to use.
  - Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[\[5\]](#)[\[6\]](#)
- Respiratory Protection: If working in a poorly ventilated area or if there is a risk of inhalation, use a NIOSH/MSHA approved respirator.[\[6\]](#)[\[7\]](#)

## 2.2. Handling Protocol

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[5\]](#)[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)
- Do not breathe vapors or mists.[\[5\]](#)
- Keep away from open flames, hot surfaces, and sources of ignition.[\[5\]](#)
- Use non-sparking tools.
- Wash hands thoroughly after handling.[\[5\]](#)

## 2.3. Storage Protocol

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#)[\[6\]](#)
- Keep away from heat, sparks, and flame.[\[5\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[\[5\]](#)

## 2.4. Spill and Leak Procedure

- Evacuate and Ventilate: Immediately evacuate the area and ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition.
- Containment:
  - For small spills, absorb with an inert material (e.g., sand, silica gel, acid binder, universal binder, or sawdust).[5]
  - For large spills, dike the spill to prevent it from spreading.
- Collection:
  - Use non-sparking tools to collect the absorbed material and place it in a suitable, closed container for disposal.[5]
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Waste Disposal: Dispose of the waste material in accordance with local, state, and federal regulations.

## 2.5. Waste Disposal Protocol

- Dispose of unused **2-Fluorobenzyl alcohol** and contaminated materials in a licensed hazardous waste disposal facility.
- Do not dispose of down the drain or in the regular trash.
- Follow all applicable regional, national, and local laws and regulations for chemical waste disposal.[6]

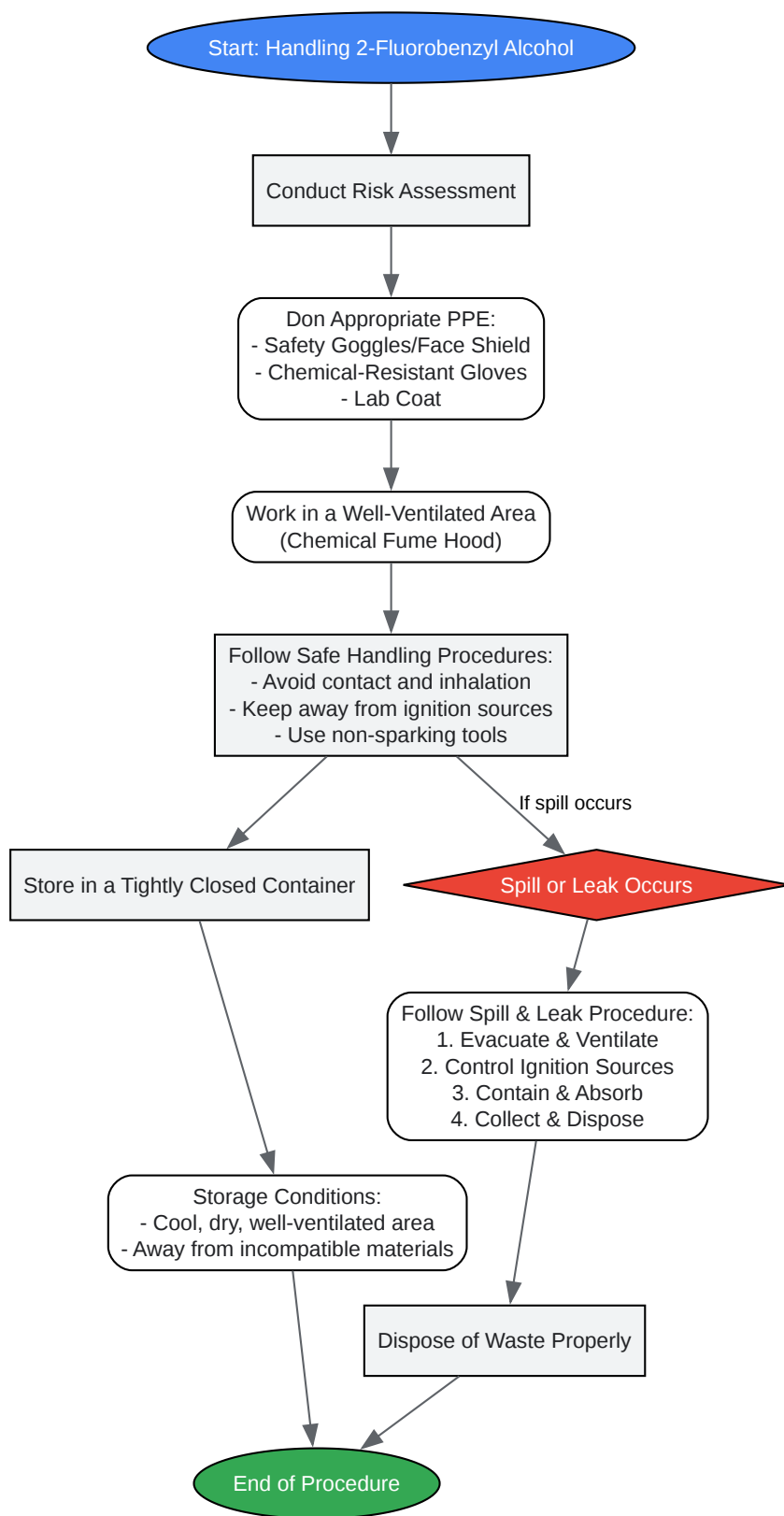
## Potential Decomposition

While specific studies on the decomposition of **2-Fluorobenzyl alcohol** are not readily available, it is prudent to consider the known decomposition pathways of the related compound, benzyl alcohol. Benzyl alcohol can oxidize to form benzaldehyde and benzoic acid. [8] Thermal decomposition of fluorinated organic compounds can also lead to the release of

hazardous gases such as hydrogen fluoride.[6] Sonication of benzyl alcohol has been shown to produce benzene, toluene, and benzaldehyde.[9]

## Visual Workflow

The following diagram illustrates the key decision points and procedures for the safe handling and storage of **2-Fluorobenzyl alcohol**.



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Caption: Workflow for Safe Handling and Storage of **2-Fluorobenzyl Alcohol**.

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